

physical and chemical properties of 3,3-Diphenylpropanal

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Compound of Interest

Compound Name: 3,3-Diphenylpropanal

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In-Depth Technical Guide to 3,3-Diphenylpropanal

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,3-Diphenylpropanal** (CAS No: 4279-81-6), a valuable intermediate in organic synthesis. This document collates available data on its molecular structure, physical characteristics, and spectral properties. Detailed experimental protocols for its synthesis via the oxidation of 3,3-diphenyl-1-propanol are provided. Furthermore, the known biological roles of aldehydes in cellular signaling are discussed to provide context for potential research applications.

Core Physical and Chemical Properties

3,3-Diphenylpropanal is a solid organic compound with the molecular formula $C_{15}H_{14}O$.^{[1][2]} It is also known by the synonyms 3,3-diphenylpropionaldehyde and 3,3-diphenylpropionaldehyde.^{[1][2]}

Table 1: Physical and Chemical Properties of **3,3-Diphenylpropanal**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O	[1][2]
Molecular Weight	210.27 g/mol	[1][2]
CAS Number	4279-81-6	[1][2]
Physical State	Solid	Sigma-Aldrich
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

Note: Experimental data for the boiling point, melting point, density, and solubility of **3,3-Diphenylpropanal** are not readily available in the searched literature. The related compound, 3,3-diphenylpropanol, has a reported boiling point of 185 °C at 10 mm Hg and a density of 1.067 g/mL at 25 °C.[3][4][5]

Spectral Data

Comprehensive spectral data is crucial for the identification and characterization of **3,3-Diphenylpropanal**. While direct spectral data is limited in publicly available sources, references to existing spectra on platforms like PubChem and SpectraBase are provided.[1][2]

Table 2: Summary of Spectral Data for **3,3-Diphenylpropanal**

Spectrum Type	Available Data/Reference
^1H NMR	Data not explicitly found in search results.
^{13}C NMR	A ^{13}C NMR spectrum is available on PubChem. [1] [2]
Infrared (IR)	An FTIR spectrum is available on PubChem. [1] [2]
Mass Spectrometry (MS)	A GC-MS spectrum is available on PubChem. [1] [2] A mass spectrum is also available on SpectraBase. [6]

Experimental Protocols

Synthesis of 3,3-Diphenylpropanal via Oxidation of 3,3-Diphenyl-1-propanol

The most common synthetic route to **3,3-Diphenylpropanal** is the oxidation of its corresponding primary alcohol, 3,3-diphenyl-1-propanol. Several oxidizing agents can be employed for this transformation. A general protocol using pyridinium chlorochromate (PCC), a common and effective reagent for the oxidation of primary alcohols to aldehydes, is provided below.

Materials:

- 3,3-diphenyl-1-propanol
- Pyridinium chlorochromate (PCC)
- Anhydrous dichloromethane (CH_2Cl_2)
- Silica gel
- Anhydrous sodium sulfate (Na_2SO_4)
- Diethyl ether or other suitable organic solvent for extraction and chromatography

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,3-diphenyl-1-propanol (1 equivalent) in anhydrous dichloromethane.
- To this solution, add pyridinium chlorochromate (PCC) (1.5 equivalents) in one portion.
- Stir the reaction mixture at room temperature and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion of the reaction (disappearance of the starting material), dilute the reaction mixture with diethyl ether.
- Pass the mixture through a short pad of silica gel to remove the chromium byproducts. Wash the silica pad with additional diethyl ether.
- Combine the organic filtrates and wash sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3), water, and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude **3,3-Diphenylpropanal**.
- If necessary, the crude product can be further purified by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate).

Diagram 1: Synthesis of **3,3-Diphenylpropanal**

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Caption: Oxidation of 3,3-diphenyl-1-propanol to **3,3-Diphenylpropanal**.

Chemical Reactivity and Potential Biological Significance

Chemical Reactivity

The chemical reactivity of **3,3-Diphenylpropanal** is primarily dictated by the aldehyde functional group. It can undergo a variety of reactions typical for aldehydes, including:

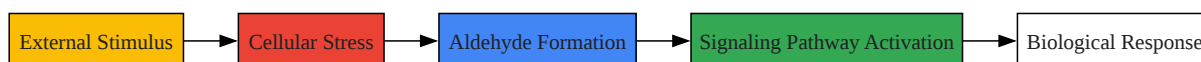
- Oxidation to form 3,3-diphenylpropanoic acid.
- Reduction to form 3,3-diphenyl-1-propanol.
- Nucleophilic addition reactions at the carbonyl carbon, such as the formation of acetals, cyanohydrins, and imines.
- Reactions involving the α -protons, such as aldol condensation, although the steric hindrance from the two phenyl groups might influence the reactivity.

Biological Significance of Aldehydes in Signaling Pathways

While specific biological activities of **3,3-Diphenylpropanal** are not well-documented, aldehydes as a class of compounds are known to play significant roles in various biological processes.^{[1][3]} They can act as signaling molecules and are involved in cellular responses to oxidative stress.^{[3][7][8][9]}

For instance, reactive aldehydes can modulate signaling pathways such as the NF- κ B pathway, which is involved in inflammatory responses.^[7] Some aldehydes are also known to induce the production of reactive oxygen species (ROS), leading to oxidative stress and activating pathways like YAP and NF- κ B signaling.^[7] The cellular metabolism of aldehydes is primarily carried out by aldehyde dehydrogenases (ALDHs), which oxidize them to less reactive carboxylic acids.^{[3][8]}

Diagram 2: General Role of Aldehydes in Cellular Signaling



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Caption: Simplified overview of aldehyde involvement in cell signaling.

Safety Information

3,3-Diphenylpropanal is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

This technical guide provides a summary of the currently available information on the physical and chemical properties of **3,3-Diphenylpropanal**. While there are gaps in the experimental data for some of its physical properties, this document serves as a valuable resource for researchers by consolidating its known characteristics, providing a reliable synthesis protocol, and offering context for its potential biological relevance based on the established roles of aldehydes in cellular processes. Further research is warranted to fully elucidate the physical properties and biological activities of this compound.

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